Application Notes and Protocols: Preparation of CUR61414 Stock Solution

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Compound of Interest

Compound Name:	*CUR61414*
CAS No.:	*334998-36-6*
Cat. No.:	*B1669337*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

CUR61414 is a potent, cell-permeable antagonist of the Hedgehog signaling pathway, acting as a selective binder to Smoothened (Smo) with a Ki value of 44 nM.[1] It has been shown to inhibit proliferation and induce apoptosis in tumor cells, making it a valuable tool for research in oncology and developmental biology.[2] Proper preparation of a stock solution is the first critical step for accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **CUR61414** stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for **CUR61414** is provided in the table below for easy reference.

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Property	Value	Source(s)
Molecular Weight	550.7 g/mol	[2]
Appearance	Crystalline solid / Powder	[2][3][4]
Purity	>98%	[2][3][4]
Solubility in DMSO	Up to 70 mM (or 40 mg/mL)	[3][4]
Solubility in Ethanol	Up to 30 mM (or 20 mg/mL)	[3][4]
Storage (Solid)	-20°C, desiccated, stable for ≥ 2 years	[2][3][4]
Storage (Stock Solution)	-20°C for up to 2 months; -80°C for up to 6 months	[1][3][5]

Experimental Protocols

Materials and Equipment

- **CUR61414** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Safety Precautions

- Always handle **CUR61414** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.

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- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Stock Solution Preparation Protocol (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **CUR61414** in DMSO.

3.1. Calculation of Mass:

To prepare a 10 mM stock solution, the required mass of **CUR61414** can be calculated using the following formula:

Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x Molecular Weight (g/mol)

For example, to prepare 1 mL of a 10 mM stock solution:

Mass (mg) = 10 mM x 1 mL x 550.7 g/mol = 5.507 mg

3.2. Step-by-Step Procedure:

- Equilibrate: Allow the vial of **CUR61414** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Carefully weigh out the calculated amount of **CUR61414** powder using a calibrated analytical balance.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the vial containing the **CUR61414** powder. For instance, add 1 mL of DMSO to 5.507 mg of **CUR61414** to achieve a 10 mM concentration.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.[5]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[6][7]
- Storage: Store the aliquots at -20°C for short-term storage (up to 2 months) or at -80°C for long-term storage (up to 6 months).[1][3][5]

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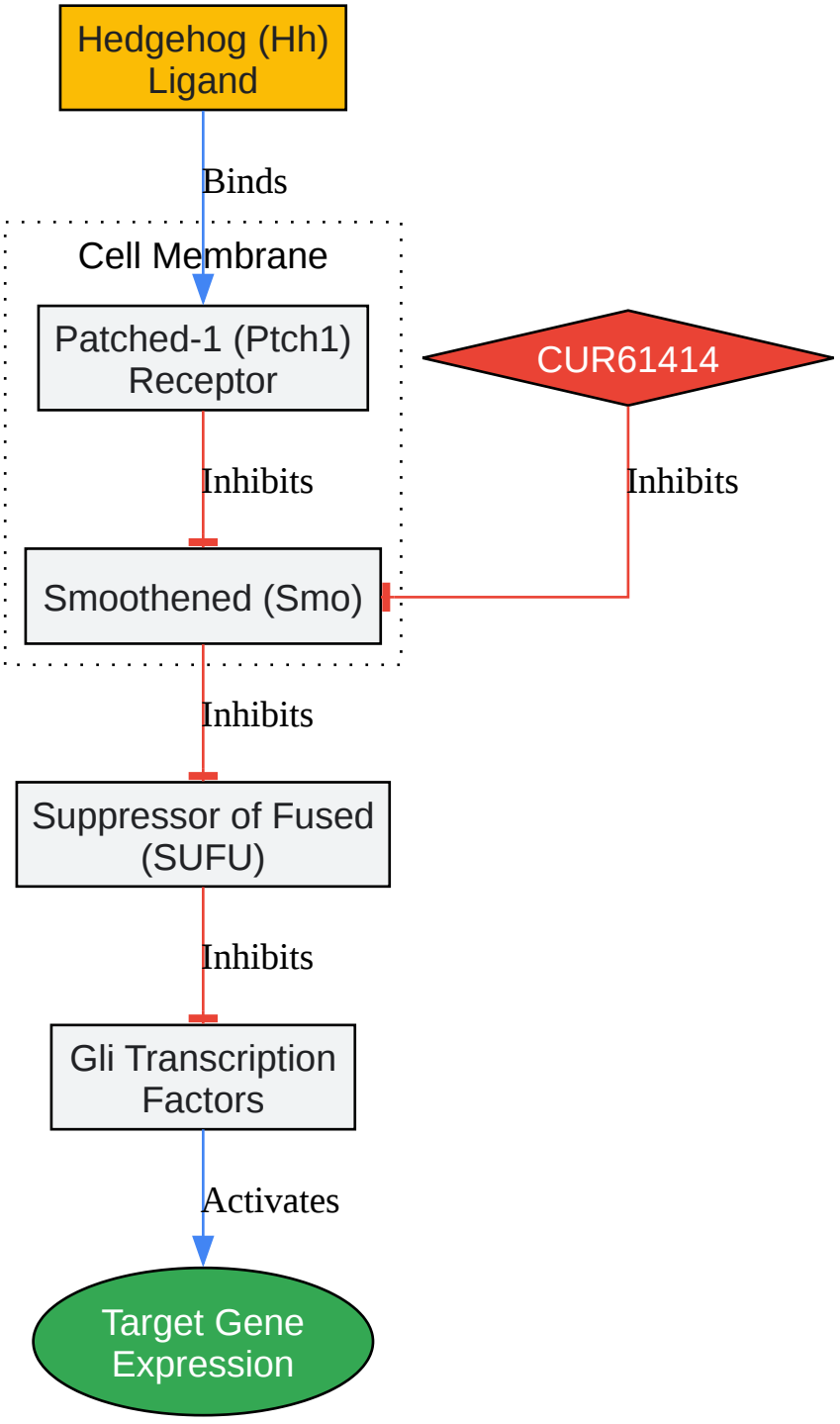
Working Solution Preparation

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the final desired working concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.[6][7]

Visualizations

Signaling Pathway of **CUR61414**

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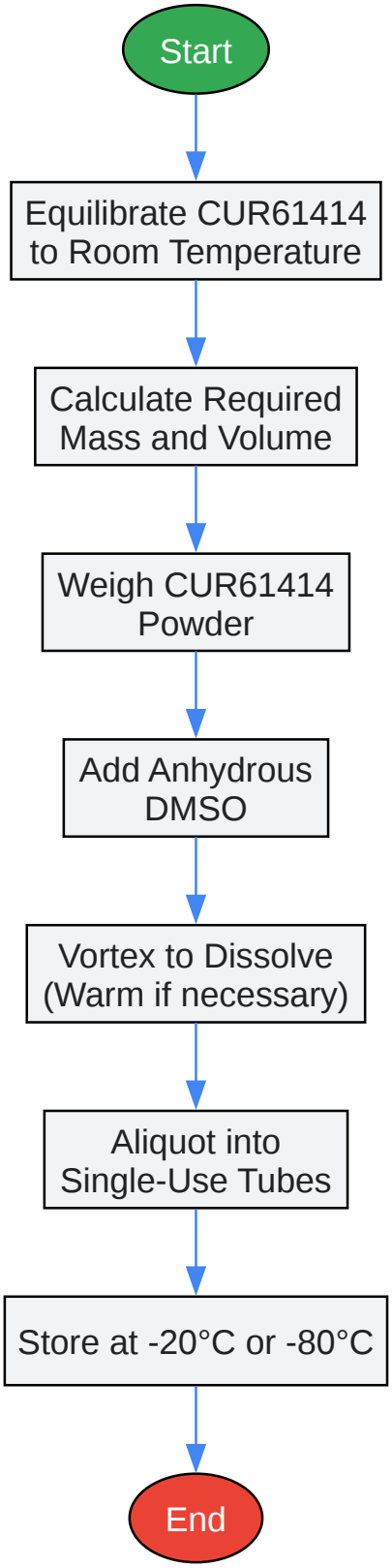


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Caption: **CUR61414** inhibits the Hedgehog signaling pathway by targeting Smoothened.

Experimental Workflow for Stock Solution Preparation

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Caption: Workflow for the preparation of **CUR61414** stock solution.

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